

# Technical Support Center: ASTM F1839 Rigid Polyurethane Foam Testing

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## Compound of Interest

Compound Name: F1839-I

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing ASTM F1839 for testing rigid polyurethane foam.

## Frequently Asked Questions (FAQs)

Q1: What is the "foam rise direction," and why is it important in ASTM F1839 testing?

A1: The foam rise direction is the orientation in which the foam expands during its manufacturing process.<sup>[1][2]</sup> This directionality is crucial because it results in an anisotropic cellular structure, meaning the foam's mechanical properties are not the same in all directions.<sup>[3][4][5]</sup> The cells of the foam are typically elongated in the direction of the foam rise.<sup>[3]</sup> Consequently, properties like compressive strength and modulus are generally higher when measured parallel to the foam rise direction compared to the transverse (perpendicular) direction.<sup>[3][6]</sup> Therefore, for accurate and repeatable results according to ASTM F1839, it is critical to orient the test specimen correctly with respect to the loading direction as specified in the standard.

Q2: How do I identify the foam rise direction on my polyurethane foam block?

A2: According to the ASTM F1839 standard, the foam rise direction should be marked on the foam block by the manufacturer.<sup>[1]</sup> If it is not marked, you should contact the supplier for this information. Visually, you may be able to observe a slight elongation of the cells in the foam rise direction, but relying on the manufacturer's marking is the most reliable method.

Q3: What are the specific requirements for specimen orientation in ASTM F1839 for different types of tests?

A3: The ASTM F1839 standard specifies the following orientations:

- **Compressive Strength and Modulus:** The compressive load must be applied parallel to the foam rise direction.<sup>[7]</sup>
- **Shear Strength and Modulus:** The test specimen should be oriented so that the foam rise direction is perpendicular to the plane of maximum shear stress.

Failure to adhere to these orientations will lead to inaccurate and non-standard results.

## Troubleshooting Guide

This guide addresses common issues users may encounter related to the foam rise direction during ASTM F1839 testing.

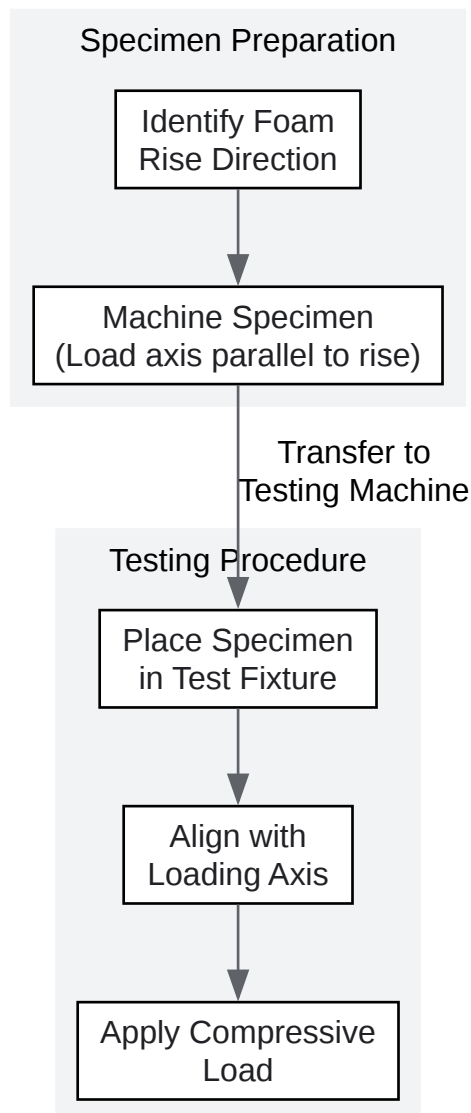
### Issue 1: Inconsistent or lower-than-expected compressive strength and modulus values.

**Possible Cause:** Incorrect specimen orientation. If the compressive load is not applied parallel to the foam rise direction, the measured strength and modulus will be lower. The mechanical properties of rigid polyurethane foam are anisotropic, with the highest values typically found in the foam rise direction.

**Troubleshooting Steps:**

- **Verify Specimen Marking:** Double-check the manufacturer's marking on the foam block to confirm the foam rise direction.
- **Correct Specimen Preparation:** Ensure that the test specimens are machined so that the intended loading axis is parallel to the marked foam rise direction.
- **Review Test Setup:** Before initiating the test, confirm that the specimen is correctly placed in the testing machine with the foam rise direction aligned with the loading axis.

The following diagram illustrates the correct experimental workflow for compressive testing:



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Figure 1: Experimental workflow for ASTM F1839 compressive testing.

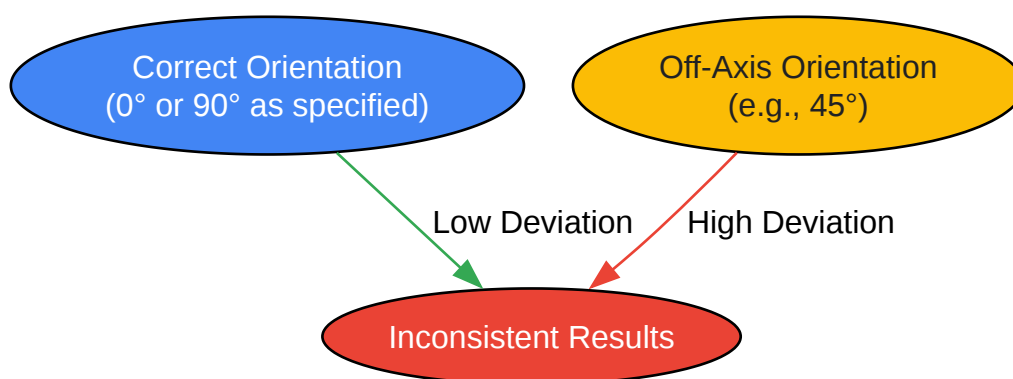
## Issue 2: Significant variation in results between samples from the same foam block.

Possible Cause: Inadvertent testing of specimens at different orientations relative to the foam rise direction. Even a slight deviation from the parallel or perpendicular orientation can lead to noticeable changes in mechanical properties.

Troubleshooting Steps:

- **Implement a Fixturing System:** Use a jig or fixture during specimen preparation to ensure consistent orientation of all specimens cut from the block.
- **Mark Individual Specimens:** After cutting, transfer the foam rise direction marking to each individual test specimen.
- **Angle-Dependent Effects:** Be aware that the compressive and shear properties of the foam change with the loading angle. Research has shown that as the loading angle deviates from the foam rise direction ( $0^\circ$ ), the energy absorption and mechanical properties can change significantly.<sup>[8][9]</sup>

The following diagram illustrates the relationship between loading angle and potential for result deviation:



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Figure 2: Impact of specimen orientation on result consistency.

## Data on Anisotropy of Rigid Polyurethane Foam

The anisotropic nature of rigid polyurethane foam is evident in the differences in its mechanical properties when tested along different axes. The following tables summarize quantitative data from research studies on the effect of foam rise direction.

Table 1: Comparison of Mechanical Properties Parallel and Perpendicular to Foam Rise Direction

Property	Loading Direction	Value
Compressive Strength	Parallel to Rise	Higher
Perpendicular to Rise	Lower	
Compressive Modulus	Parallel to Rise	Higher
Perpendicular to Rise	Lower	
Tensile Strength	Parallel to Rise	229 kPa
Perpendicular to Rise	393 kPa	
Tensile Modulus	Parallel to Rise	929 kPa
Perpendicular to Rise	3256 kPa	
(Data for a foam with a density of 48.5 kg/m <sup>3</sup> )[3]		

Table 2: Effect of Loading Angle on Mechanical Properties

Loading Angle (from Rise Direction)	Compressive Strength (Relative)	Energy Absorption
0°	Highest	Lowest
45°	Intermediate	Intermediate
90°	Lowest	Highest
(Qualitative trends observed in research)[8][9]		

Table 3: Anisotropy Ratio of Mechanical Properties

Property	Anisotropy Ratio (Parallel/Perpendicular)	Reference
Geometric Cell Dimension	2.2	[3]
Compressive Properties	Small increase in rise direction	[6]

This information highlights the critical importance of adhering to the specified specimen orientation in ASTM F1839 to ensure the validity and reproducibility of test results. For further assistance, please consult the full ASTM F1839 standard or contact your foam supplier.

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